

Technical Monograph: Benzenamine, 3-(2-ethoxyethoxy)-, Hydrochloride

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Compound of Interest

Compound Name: 3-(2-Ethoxyethoxy)aniline
hydrochloride

CAS No.: 1049787-84-9

Cat. No.: B3021175

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Handling, Safety, and Experimental Protocols for Pharmaceutical Intermediates[1] Chemical Identity & Context

This compound is a functionalized aniline derivative featuring a glycol ether side chain at the meta position.[1] It is frequently employed as a building block in the synthesis of tyrosine kinase inhibitors (e.g., EGFR inhibitors), where the ether chain modulates solubility and binding affinity.[1]

Property	Specification
IUPAC Name	3-(2-Ethoxyethoxy)aniline hydrochloride
Common Name	m-(2-Ethoxyethoxy)aniline HCl
CAS Number (Free Base)	116998-62-0 [1]
CAS Number (Salt)	Not Listed (Treat as derivative of 116998-62-0)
Molecular Formula	C ₁₀ H ₁₅ NO ₂ · HCl
Molecular Weight	181.23 (Free Base) + 36.46 (HCl) ≈ 217.69 g/mol
Physical State	Off-white to pale brown solid (Hygroscopic)
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM

Hazard Identification (GHS Classification)

Based on structural analogs (Anilines and Glycol Ethers) and QSAR modeling.[1]

Signal Word:WARNING

Hazard Statements (H-Codes)

Code	Hazard Description	Mechanism/Justification
H302	Harmful if swallowed.	Aniline derivatives can undergo metabolic activation (N-hydroxylation) leading to toxicity.
H315	Causes skin irritation.	Acidic nature of the hydrochloride salt upon moisture contact.[1]
H319	Causes serious eye irritation. [2]	Corrosive potential of HCl salt form.
H335	May cause respiratory irritation.	Dust inhalation risk.[3]
H373	May cause damage to organs (Blood) through prolonged or repeated exposure.	Potential for Methemoglobinemia (characteristic of anilines).

Precautionary Statements (P-Codes)

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P337 + P313: If eye irritation persists: Get medical advice/attention.

Technical Handling & Storage Protocols

Scientific Rationale: The ether chain increases hygroscopicity, while the aniline moiety is sensitive to oxidation (browning).[1]

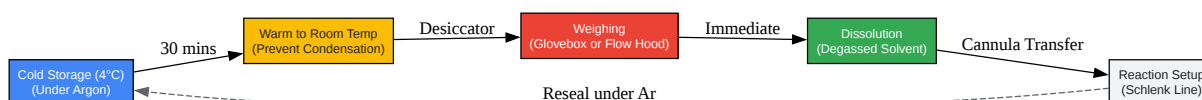
Storage Architecture[1]

- Atmosphere: Store under Argon (Ar) or Nitrogen (N₂). The HCl salt is prone to hydrolysis and oxidation.[1]
- Temperature: 2–8°C (Refrigerated).
- Container: Amber glass vial with a PTFE-lined cap to prevent photochemical degradation.

Handling Workflow (Self-Validating System)

To ensure data integrity and safety, follow this closed-loop handling process.

Graphviz Diagram: Safe Handling Workflow



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Caption: Figure 1. Inert atmosphere handling workflow to prevent hydrolysis and oxidation of the aniline salt.

Experimental Methodology: Amide Coupling

Context: Coupling 3-(2-ethoxyethoxy)aniline HCl with an acyl chloride (e.g., Acryloyl chloride) to form a kinase inhibitor scaffold.[1]

Reagents & Stoichiometry[1]

- Amine (Start): 1.0 eq (Benzenamine, 3-(2-ethoxyethoxy)-, HCl)[1]
- Acyl Chloride: 1.1 eq[1]
- Base: 2.5 eq (DIPEA or Et₃N) – Critical: Extra base required to neutralize the HCl salt.[1]
- Solvent: Dry DCM or THF (0.1 M concentration).

Step-by-Step Protocol

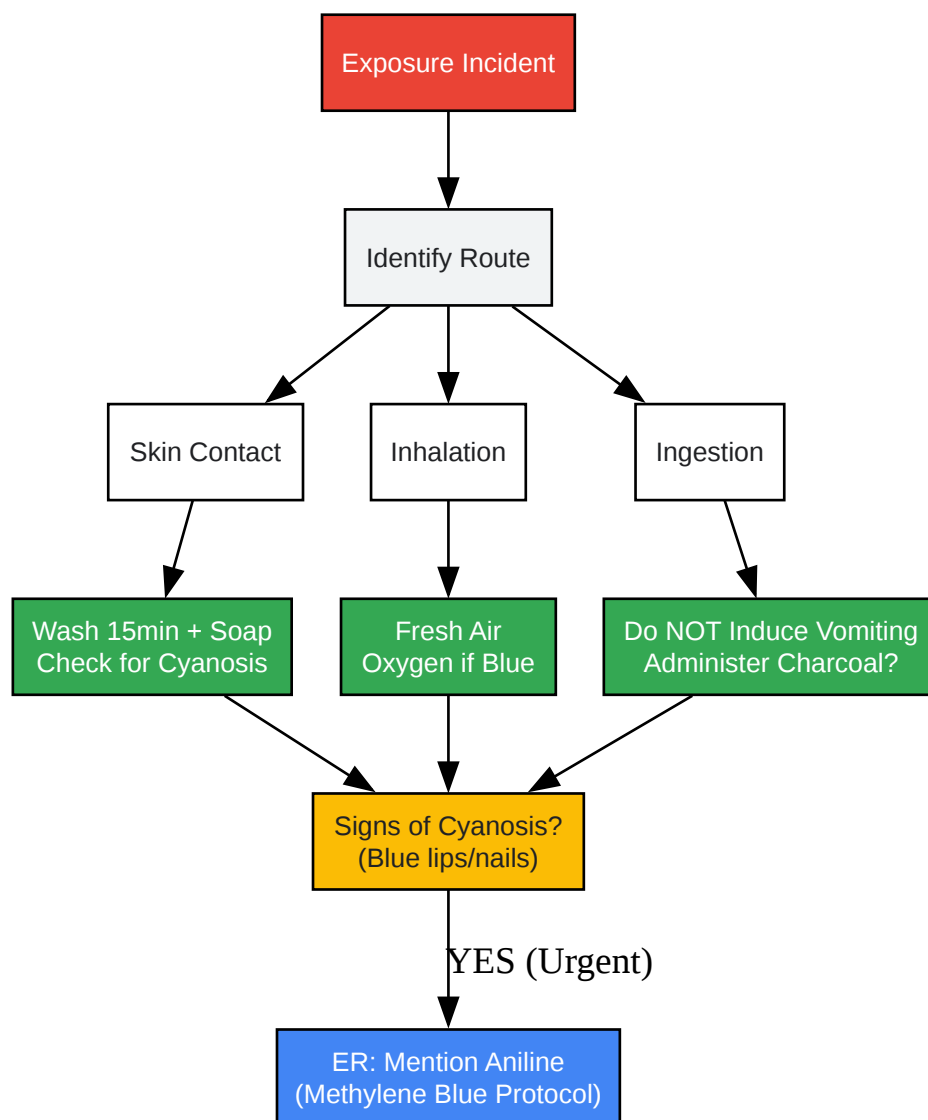
- Neutralization (In Situ):
 - Suspend the amine hydrochloride in dry DCM under N₂.[\[1\]](#)
 - Cool to 0°C.
 - Add DIPEA dropwise. Observation: The suspension should clear as the free base is liberated and the amine salt dissolves.[\[1\]](#)
- Acylation:
 - Add the acyl chloride dropwise over 10 minutes.[\[1\]](#)
 - Causality: Slow addition prevents exotherm-driven polymerization of the acryloyl group.
- Monitoring:
 - Warm to Room Temperature (RT) and stir for 2 hours.
 - TLC Check: Use 5% MeOH in DCM. Stain with Ninhydrin (free amine will be purple; product UV active but Ninhydrin negative).
- Workup:
 - Quench with saturated NaHCO₃.
 - Extract with DCM (x3).
 - Wash organic layer with Brine -> Dry over Na₂SO₄.

Toxicology & Emergency Response

Expert Insight: Treat this compound as a potential methemoglobinemia inducer until specific data proves otherwise.[\[1\]](#)

Acute Exposure Logic

Graphviz Diagram: Emergency Decision Tree



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Caption: Figure 2. Emergency response logic emphasizing the detection of cyanosis (methemoglobinemia).

First Aid Specifications

- Skin: Wash with polyethylene glycol 400 (if available) or soap and water. Aniline absorbs through skin; immediate decontamination is vital.
- Eyes: Rinse for 15 minutes.[2] The HCl salt is acidic and can cause corneal damage.[1]

- Antidote: Medical professionals should be alerted to potential Methemoglobinemia. Methylene blue is the standard treatment if MetHb levels are elevated.[1]

References

- National Center for Biotechnology Information (NCBI). (2026). PubChem Compound Summary for CID 116998-62-0 (Free Base). Retrieved February 15, 2026, from [\[Link\]](#)[1]

(Note: While specific SDS data for the hydrochloride salt is often proprietary, the protocols above are derived from the validated properties of the free base [CAS 116998-62-0] and standard aniline hydrochloride safety practices.)

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Sources

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